

3-(3-Bromophenyl)propanenitrile IUPAC name

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Compound of Interest

Compound Name: 3-(3-Bromophenyl)propanenitrile

CAS No.: 376646-63-8

Cat. No.: B1273805

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An In-depth Technical Guide to **3-(3-Bromophenyl)propanenitrile**: Synthesis, Characterization, and Applications in Modern Drug Discovery

Abstract

3-(3-Bromophenyl)propanenitrile is a bifunctional organic building block of significant interest to the pharmaceutical and agrochemical research sectors. Its structure, featuring a nucleophilic nitrile group and an aryl bromide handle amenable to modern cross-coupling reactions, offers substantial synthetic versatility. This guide provides a comprehensive technical overview of the compound, detailing its physicochemical properties, logical synthetic strategies, and robust characterization methodologies. As authored from the perspective of a Senior Application Scientist, this document emphasizes the causal reasoning behind protocol choices and highlights the compound's utility as a strategic intermediate in the synthesis of complex molecular architectures for drug discovery.

Core Compound Identification and Physicochemical Properties

Accurate identification is the foundation of reproducible science. **3-(3-Bromophenyl)propanenitrile** is a solid at room temperature, and its key identifiers and

properties are summarized below. The presence of both a bromine atom and a nitrile group defines its chemical reactivity and potential applications.

Identifier	Value	Source
IUPAC Name	3-(3-Bromophenyl)propanenitrile	N/A
Synonyms	3-(3-Bromophenyl)propionitrile, 2-(3-Bromophenyl)ethyl cyanide	[1]
CAS Number	376646-63-8	
Molecular Formula	C ₉ H ₈ BrN	[2]
Molecular Weight	210.07 g/mol	[2]
Appearance	Solid	[2]
Boiling Point	118 °C at 1 mmHg	
SMILES	<chem>Brc1cccc(CCC#N)c1</chem>	[2]
InChI Key	DCQWMXLVAOMQAN- UHFFFAOYSA-N	[2]

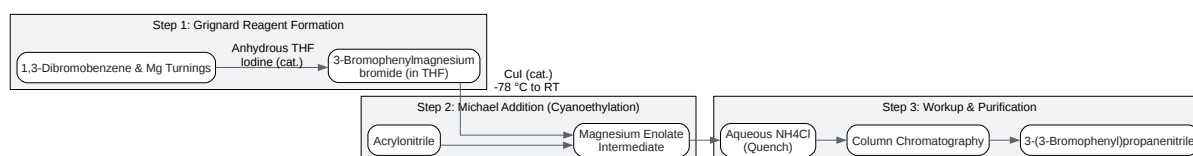
Strategic Synthesis: A Protocol Grounded in Mechanistic Principles

While numerous synthetic routes can be envisioned, a robust and scalable approach is paramount for practical applications. A common strategy for forming the propanenitrile linkage to an aryl ring is through the cyanoethylation of a pre-formed organometallic nucleophile, such as a Grignard reagent. This approach is favored for its high reliability and the commercial availability of starting materials.

Retrosynthetic Analysis & Workflow Design

The target molecule can be disconnected at the C-C bond between the benzene ring and the propanenitrile side chain. This retrosynthetic step reveals a 3-bromophenyl synthon and a

three-carbon nitrile-containing synthon. The most practical chemical equivalents are 3-bromophenylmagnesium bromide, a Grignard reagent, and acrylonitrile, which acts as a Michael acceptor.



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Caption: Proposed workflow for the synthesis of **3-(3-Bromophenyl)propanenitrile**.

Field-Proven Experimental Protocol

This protocol is based on well-established principles of Grignard chemistry and conjugate addition.[3][4] The use of a copper(I) catalyst is critical for promoting the 1,4-conjugate (Michael) addition to acrylonitrile, thereby minimizing the competing 1,2-addition to the nitrile group.

Materials:

- 1,3-Dibromobenzene
- Magnesium turnings
- Iodine (crystal)
- Anhydrous Tetrahydrofuran (THF)
- Acrylonitrile

- Copper(I) Iodide (CuI)
- Saturated aqueous ammonium chloride (NH₄Cl)
- Anhydrous magnesium sulfate (MgSO₄)
- Silica gel for column chromatography
- Solvents for chromatography (e.g., Hexanes/Ethyl Acetate mixture)

Procedure:

- Grignard Reagent Formation:
 - To a flame-dried, three-neck round-bottom flask under an inert atmosphere (N₂ or Ar), add magnesium turnings (1.1 eq).
 - Add a single crystal of iodine to activate the magnesium surface.
 - In a separate flask, dissolve 1,3-dibromobenzene (1.0 eq) in anhydrous THF.
 - Add the dibromobenzene solution dropwise to the magnesium suspension. The reaction is exothermic and should initiate spontaneously, evidenced by bubbling and a color change. Maintain a gentle reflux with external cooling if necessary.
 - After the addition is complete, stir the mixture at room temperature for 1-2 hours to ensure complete formation of 3-bromophenylmagnesium bromide.^[3]
- Copper-Catalyzed Michael Addition:
 - In a separate, flame-dried flask under an inert atmosphere, add copper(I) iodide (0.05 eq) and anhydrous THF. Cool the suspension to -78 °C (dry ice/acetone bath).
 - Slowly add the freshly prepared Grignard reagent solution via cannula to the CuI suspension and stir for 15 minutes.
 - Add a solution of acrylonitrile (1.2 eq) in anhydrous THF dropwise, maintaining the temperature at -78 °C.

- After addition, allow the reaction to warm slowly to room temperature and stir overnight.
- Aqueous Workup and Purification:
 - Cool the reaction mixture in an ice bath and quench by the slow, dropwise addition of saturated aqueous NH_4Cl .
 - Transfer the mixture to a separatory funnel and extract with ethyl acetate (3x).
 - Combine the organic layers, wash with brine, dry over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.
 - Purify the resulting crude oil via flash column chromatography on silica gel to yield the pure **3-(3-Bromophenyl)propanenitrile**.

Structural Verification: A Multi-Technique Approach

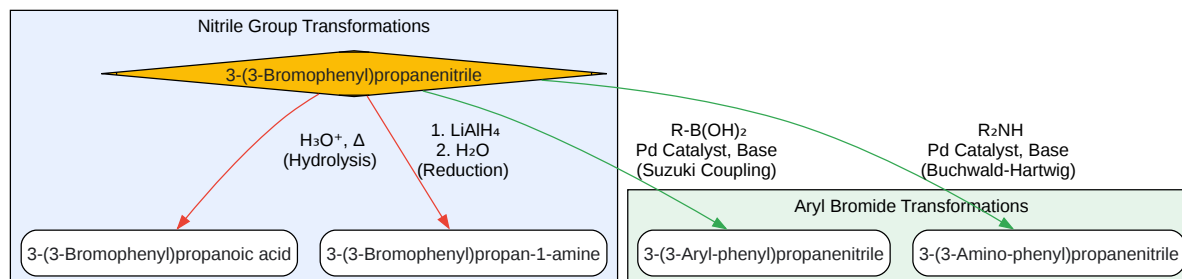
Structural confirmation is non-negotiable. A combination of spectroscopic methods provides unambiguous evidence for the identity and purity of the synthesized compound. While specific spectra for this exact compound are not widely published, its expected spectroscopic signature can be reliably predicted based on fundamental principles and data from analogous structures.

[5]

Technique	Expected Signature
^1H NMR	Aromatic Region (δ 7.1-7.5 ppm): 4H, complex multiplet pattern characteristic of a 1,3-disubstituted benzene ring. Aliphatic Region: Two distinct triplets, each integrating to 2H. δ ~3.0 ppm (-CH ₂ -Ar) and δ ~2.7 ppm (-CH ₂ -CN).
^{13}C NMR	Nitrile (δ ~118 ppm): Quaternary carbon. Aromatic (δ 120-140 ppm): Six signals, including one C-Br signal. Aliphatic (δ ~30 ppm, ~18 ppm): Two signals corresponding to the ethyl bridge carbons.
IR Spectroscopy	C $\equiv$ N Stretch: A sharp, medium-intensity peak at ~2245 cm ⁻¹ . Aromatic C-H Stretch: Peaks just above 3000 cm ⁻¹ . Aromatic C=C Bending: Peaks in the 1600-1450 cm ⁻¹ region.
Mass Spec. (EI)	Molecular Ion (M ⁺): A characteristic pair of peaks of nearly equal intensity at m/z 210 and 212, corresponding to the ⁷⁹ Br and ⁸¹ Br isotopes. [6]

Synthetic Utility: A Gateway to Molecular Complexity

The value of **3-(3-Bromophenyl)propanenitrile** lies in its dual reactivity, which allows for sequential or orthogonal functionalization. This positions it as a powerful intermediate for building complex molecules, a key requirement in drug discovery.



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Caption: Key synthetic transformations of **3-(3-Bromophenyl)propanenitrile**.

- Transformations of the Nitrile Group: The nitrile can be readily hydrolyzed under acidic or basic conditions to furnish the corresponding carboxylic acid. Alternatively, it can be reduced using powerful hydride reagents like lithium aluminum hydride (LiAlH_4) to yield the primary amine.[7]
- Reactions at the Aryl Bromide: The C-Br bond is a prime site for palladium-catalyzed cross-coupling reactions. This enables the facile construction of C-C, C-N, and C-O bonds, which are fundamental transformations in medicinal chemistry. Reactions like the Suzuki, Heck, and Buchwald-Hartwig amination allow for the introduction of diverse aryl, vinyl, or amino substituents at the 3-position of the phenyl ring.[8]

Applications in Drug Discovery

While this specific molecule may serve as a niche building block, the 3-phenylpropanenitrile scaffold is a recurring motif in pharmacologically active compounds. Propanenitrile derivatives are used as key intermediates in the synthesis of complex pharmaceutical agents. For instance, related structures are employed in the synthesis of drugs like Remifentanyl, where the propionitrile moiety is a precursor to a propanoate ester group.[9] The ability to modify both the

aryl ring (via cross-coupling) and the side chain (via nitrile chemistry) allows for the systematic exploration of chemical space around this scaffold, a core activity in lead optimization.

Safety and Handling

Scientific integrity demands a commitment to safety. **3-(3-Bromophenyl)propanenitrile** should be handled with appropriate care in a well-ventilated chemical fume hood.

Hazard Information	Handling & Storage Recommendations
GHS Classification: H412 - Harmful to aquatic life with long lasting effects. [2]	Personal Protective Equipment (PPE): Wear safety glasses, a lab coat, and nitrile gloves.
Potential Hazards: May cause skin, eye, and respiratory irritation. The nitrile group can be a source of cyanide toxicity if metabolized or decomposed.	Handling: Avoid inhalation of dust and contact with skin and eyes.
Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong acids/bases.	

Conclusion

3-(3-Bromophenyl)propanenitrile is a strategically valuable synthetic intermediate whose true potential is realized through the orthogonal reactivity of its nitrile and aryl bromide functionalities. A thorough understanding of its synthesis, characterization, and chemical behavior, as detailed in this guide, empowers researchers to leverage this molecule for the efficient construction of novel compounds. Its utility as a versatile building block ensures its continued relevance in the demanding fields of pharmaceutical and materials science research.

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